

Technical Guide: Solubility Profile of 2-Anilinoethanol in Organic Solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Anilinoethanol

Cat. No.: B049455

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This technical guide provides a comprehensive overview of the solubility of **2-anilinoethanol**, a key intermediate in the synthesis of various dyes and organic compounds.[1][2] Understanding its solubility in different organic solvents is crucial for process optimization, purification, and formulation in various research and development applications.

Qualitative Solubility Profile

2-Anilinoethanol is a colorless to pale yellow liquid.[3] Based on available data, it is described as being readily soluble in several common organic solvents.

- High Solubility: It is reported to be easily soluble in ethanol, ether, and chloroform.[1][4]
- Moderate Solubility: It is slightly soluble in water.[1][4]

Quantitative Solubility Data

While qualitative descriptions are useful, quantitative data is essential for precise experimental design and process scale-up. The following table summarizes the currently available quantitative solubility data for **2-anilinoethanol**. It is important to note that comprehensive quantitative solubility data in a wide range of organic solvents is not extensively reported in publicly available literature.

Solvent	Temperature (°C)	Solubility (g/L)
Water	20	53[1][3][5][6]

Experimental Protocol for Solubility Determination

To obtain precise solubility data for **2-anilinoethanol** in specific organic solvents, a standardized experimental protocol is required. The isothermal shake-flask method is a reliable and commonly used technique for determining the equilibrium solubility of a compound.

Objective: To quantitatively determine the equilibrium solubility of **2-anilinoethanol** in a selected organic solvent at a specified temperature.

Materials and Equipment:

- **2-Anilinoethanol** (>98% purity)
- Selected organic solvent (analytical grade)
- Thermostatic shaker bath or incubator
- Analytical balance
- Vials or flasks with airtight seals
- Syringe filters (e.g., 0.45 µm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., UV-Vis Spectrophotometer, HPLC)

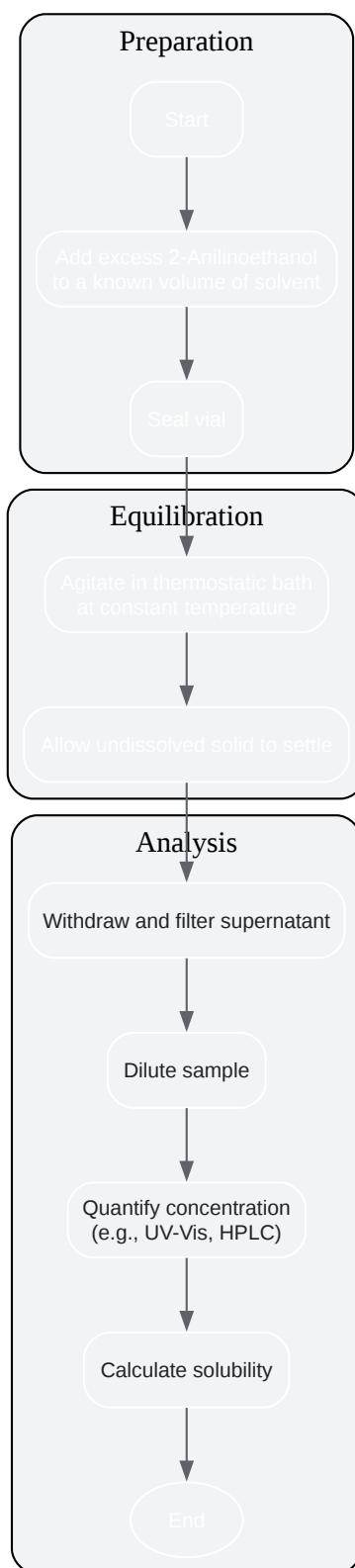
Methodology:

- Preparation of Supersaturated Solutions: Add an excess amount of **2-anilinoethanol** to a known volume of the selected organic solvent in a sealed vial. The presence of undissolved solid is necessary to ensure that equilibrium with the solid phase is achieved.

- **Equilibration:** Place the vials in a thermostatic shaker bath set to the desired constant temperature. Agitate the samples for a predetermined period (e.g., 24-72 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined empirically by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- **Phase Separation:** Once equilibrium is achieved, stop the agitation and allow the vials to rest in the thermostatic bath for a sufficient time (e.g., 2-4 hours) to allow the undissolved solid to settle.
- **Sample Collection and Preparation:** Carefully withdraw a clear aliquot of the supernatant using a pre-warmed (or pre-cooled to the experimental temperature) syringe. Immediately filter the aliquot using a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved microparticles.
- **Quantification:** Dilute the filtered solution with the solvent to a concentration that falls within the linear range of the analytical method. Analyze the concentration of **2-anilinoethanol** in the diluted solution using a calibrated analytical instrument. A UV-Vis spectrophotometer is a common and accessible tool for this purpose, provided a unique absorbance maximum for **2-anilinoethanol** in the specific solvent is identified.
- **Data Calculation:** The solubility is calculated from the measured concentration and the dilution factor. The results can be expressed in various units, such as g/L, mol/L, or mole fraction.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of **2-anilinoethanol** solubility.



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Caption: Workflow for experimental solubility determination.

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